

Mechanism of Action: A Chloride Channel Hypothesis

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Compound Focus: Nedocromil

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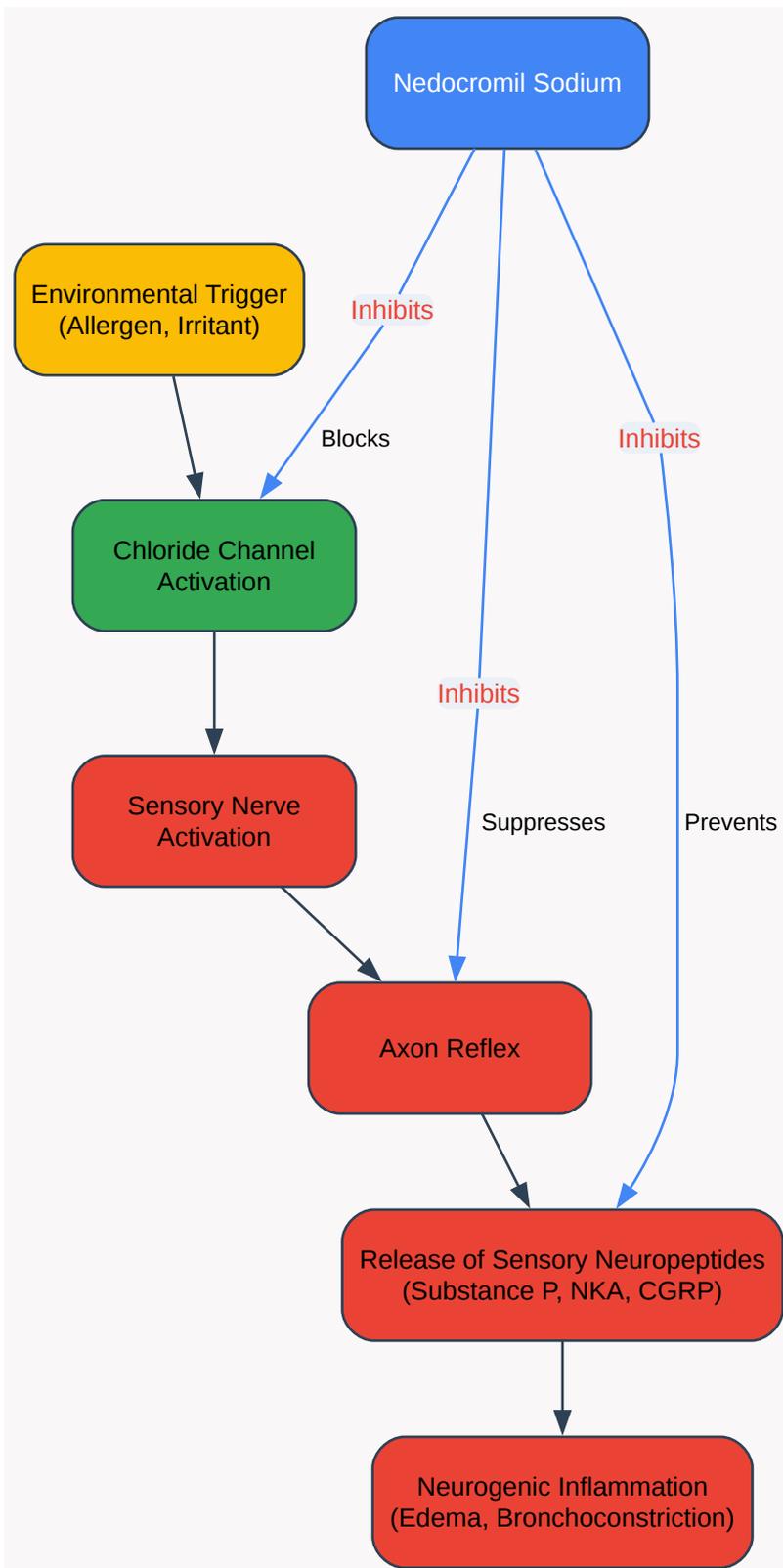
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A unifying theory for **nedocromil**'s diverse effects is its capacity to inhibit chloride channels. By modulating chloride flux, the drug can influence the excitability of sensory neurons and prevent the activation of various inflammatory cells in response to stimuli [1].

- **Sensory Nerves:** The inhibition of chloride channels is thought to stabilize neuronal membranes, reducing their sensitivity to irritants. This suppresses the **axon reflex**—a mechanism where stimulation of one nerve branch leads to the release of neuropeptides (like Substance P) from other branches of the same nerve, causing neurogenic inflammation [2] [1].
- **Inflammatory Cells:** The same chloride channel-blocking action is believed to prevent mast cell degranulation and the response of other cells (e.g., eosinophils) to osmotic changes, which are common triggers in asthma [1].

This mechanism is visualized in the following pathway:



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Nedocromil's proposed mechanism of action, centered on chloride channel inhibition, suppresses the sensory nerve pathway that leads to neurogenic inflammation.

Experimental Models and Protocols

Key evidence for **nedocromil's** action comes from specific experimental models. The table below outlines core methodologies used to investigate its neuropeptide-inhibiting effects.

Experimental Model	Protocol / Method	Measured Outcome
Bradykinin-Induced Plasma Extravasation [2]	Administer bradykinin to animals; measure leakage of plasma proteins into airways.	Reduction in vascular leakage after nedocromil pretreatment.
Sensory Neuropeptide-Induced Skin Edema [2]	Intradermal injection of Substance P or Neurokinin A in human skin.	Inhibition of local swelling and edema formation by nedocromil.

| **In Vitro Nerve & Smooth Muscle Isolated Rabbit Trachea** [2] | Apply Substance P to tissue bath; measure potentiation of electrically-induced cholinergic contractions. | **Nedocromil's** ability to prevent Substance P-induced potentiation at preganglionic sites. | | **In Vitro Nerve & Smooth Muscle Guinea Pig Bronchi** [2] | Induce contraction via NANC nerve stimulation in the presence of antagonists. | Reduction in the NANC bronchoconstrictor response by **nedocromil**. |

This research demonstrates that **nedocromil** sodium functions as a broader **sensory nerve modulator** rather than a specific receptor antagonist. Its clinical benefit in asthma and allergic conjunctivitis stems from its ability to interrupt a key pathway—neurogenic inflammation—at its origin.

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References

1. Chloride transport and the actions of nedocromil sodium ... [pubmed.ncbi.nlm.nih.gov]
2. Effects of Nedocromil Sodium on Airway Neurogenic ... [pubmed.ncbi.nlm.nih.gov]

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